

Application Notes for Preparing Stable Didecyldimethylammonium Chloride (DDAC) Solutions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: DDTAC

Cat. No.: B139700

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction and Application Notes

Didecyldimethylammonium chloride (DDAC), a quaternary ammonium compound, is a potent cationic surfactant widely utilized as a broad-spectrum biocide, antiseptic, and disinfectant.[1] Its efficacy against bacteria, fungi, and some viruses makes it a valuable tool in pharmaceutical research, drug development, and for disinfecting laboratory equipment and surfaces.[2] The biocidal activity of DDAC is concentration-dependent; it can be bacteriostatic (inhibiting growth) at lower concentrations and bactericidal (killing microorganisms) at higher concentrations.[3][4]

The primary mechanism of action involves the electrostatic interaction of the positively charged DDAC molecule with the negatively charged components of microbial cell surfaces.[4] This initial attraction is followed by the intercalation of its two long, hydrophobic decyl chains into the lipid bilayer of the cell membrane. This process disrupts membrane integrity, leading to the leakage of essential intracellular components and ultimately, cell death.[2][4][5]

The preparation of stable and effective DDAC solutions requires careful consideration of its physicochemical properties, including its solubility, critical micelle concentration (CMC), and stability under various conditions.

1.1 Clarification of "DTAC" vs. "DDAC"

The acronym "DTAC" can be ambiguous, sometimes referring to Dodecyltrimethylammonium chloride. This document specifically addresses Didecyltrimethylammonium Chloride (DDAC), which features two C10 alkyl chains and is a common active ingredient in disinfectants and biocidal formulations.

1.2 Critical Micelle Concentration (CMC)

As a surfactant, DDAC molecules in an aqueous solution will self-assemble into spherical structures called micelles above a specific concentration known as the Critical Micelle Concentration (CMC).^{[6][7]} Below the CMC, DDAC exists primarily as individual monomers. The formation of micelles can affect the solution's properties and its interaction with biological systems. The reported CMC for DDAC is approximately 0.98 mM.^[6]

1.3 Factors Influencing Solution Stability

- **Solubility:** DDAC has limited, but measurable, solubility in water.^{[8][9]} However, sources also describe it as easily soluble, which may be attributed to its tendency to form micelles, enhancing its dispersion in aqueous solutions.^{[1][10]} It exhibits better solubility in organic solvents like ethanol and acetone.^[8] For preparing aqueous stock solutions, gentle heating may improve dissolution.^[8]
- **pH:** DDAC is hydrolytically stable across a wide pH range, typically between pH 5 and 9.^[11] ^[12] Its bactericidal properties are highly effective within a pH range of 6 to 9.^[13]
- **Temperature:** While stable at ambient temperatures, concentrated stock solutions are best stored at -20°C to ensure long-term stability. DDAC begins to decompose at temperatures above 180°C.^[14]
- **Incompatibilities:** DDAC is incompatible with strong oxidizing agents.^[14]

Quantitative Data Summary

The following table summarizes key quantitative data for Didecyltrimethylammonium Chloride (DDAC).

Property	Value	References
CAS Number	7173-51-5	[3][9]
Molecular Formula	C ₂₂ H ₄₈ ClN	[9]
Molecular Weight	362.08 g/mol	[3][10]
Appearance	Colorless to pale yellow liquid/solid	[1][8]
Water Solubility (20°C)	0.65 g/L (1.79 mM)	[9]
Critical Micelle Conc. (CMC)	~0.98 mM (~0.355 g/L)	[6]
Effective pH Range	6.0 - 9.0	[13]
Hydrolytic Stability	Stable at pH 5, 7, and 9	[12][14]
Incompatibilities	Strong oxidizing agents	[14]

Experimental Protocols

Safety Precaution: DDAC is an irritant.[11] Always wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, when handling the solid compound and its solutions.

Protocol 1: Preparation of a 100 mM Concentrated Aqueous Stock Solution

This protocol describes the preparation of a 100 mM stock solution of DDAC in water.

Materials:

- Didecyltrimethylammonium chloride (DDAC) powder (MW: 362.08 g/mol)
- High-purity, sterile distilled or deionized water
- Sterile 50 mL conical tube or glass bottle
- Calibrated analytical balance

- Magnetic stirrer and stir bar (optional)
- Water bath (optional)
- Sterile 0.22 µm syringe filter
- Sterile syringes
- Sterile microcentrifuge tubes or cryovials for aliquots

Methodology:

- Calculate Required Mass: To make 50 mL of a 100 mM (0.1 mol/L) solution, calculate the mass of DDAC needed: $\text{Mass} = 0.1 \text{ mol/L} \times 0.050 \text{ L} \times 362.08 \text{ g/mol} = 1.81 \text{ g}$
- Weighing: Carefully weigh out 1.81 g of DDAC powder and transfer it to the 50 mL conical tube.
- Dissolution:
 - Add approximately 40 mL of sterile, high-purity water to the tube.
 - Secure the cap and mix by vortexing or using a magnetic stirrer until the powder is fully dissolved.
 - Due to DDAC's limited water solubility, gentle warming in a water bath (e.g., 37-40°C) may be required to facilitate dissolution.[\[8\]](#) Do not overheat.
- Volume Adjustment: Once fully dissolved, add sterile water to bring the final volume to exactly 50 mL. Mix thoroughly to ensure a homogenous solution.
- Sterilization: To ensure the stock solution is sterile for use in biological experiments, filter it through a 0.22 µm syringe filter into a new sterile container.
- Storage:
 - Dispense the stock solution into smaller, single-use aliquots (e.g., 1 mL) in sterile cryovials.

- Label each aliquot clearly with the compound name, concentration (100 mM), and date of preparation.
- Store the aliquots at -20°C for long-term stability.

Protocol 2: Preparation of a Working Solution from Stock

This protocol details the dilution of the 100 mM stock solution to a final working concentration for an experiment.

Materials:

- 100 mM DDAC stock solution (from Protocol 1)
- Sterile experimental solvent (e.g., cell culture medium, phosphate-buffered saline (PBS), or other relevant buffer)
- Sterile tubes for dilution

Methodology:

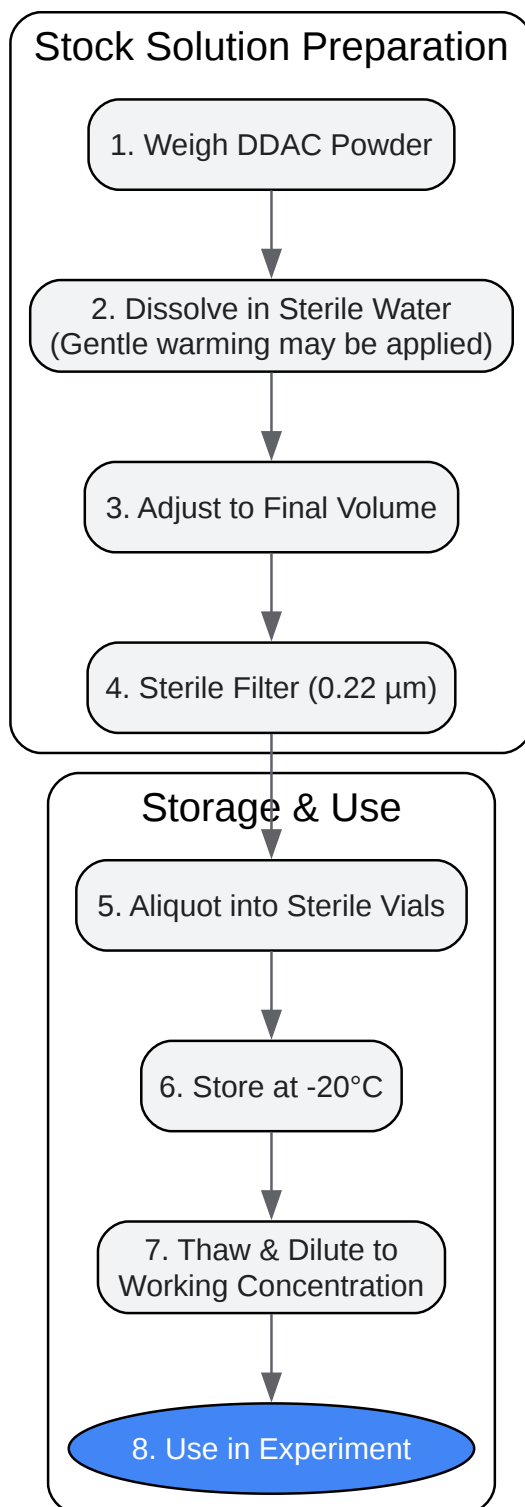
- Thaw Stock Solution: Remove an aliquot of the 100 mM DDAC stock solution from the -20°C freezer. Allow it to thaw completely at room temperature.
- Calculate Dilution: Use the formula $M_1V_1 = M_2V_2$ to determine the volume of stock solution needed.
 - Example: To prepare 10 mL of a 100 μ M working solution:
 - $M_1 = 100 \text{ mM} = 100,000 \text{ } \mu\text{M}$
 - $V_1 = ?$
 - $M_2 = 100 \text{ } \mu\text{M}$
 - $V_2 = 10 \text{ mL}$

- $V_1 = (100 \mu\text{M} * 10 \text{ mL}) / 100,000 \mu\text{M} = 0.01 \text{ mL} = 10 \mu\text{L}$
- Dilution:
 - In a sterile tube, add 9.99 mL of the desired sterile experimental solvent.
 - Add 10 μL of the 100 mM DDAC stock solution to the solvent.
- Mixing: Cap the tube and mix thoroughly by vortexing or inverting several times to ensure the working solution is homogenous.
- Use: The working solution is now ready for immediate use in your experiment. It is best practice to prepare working solutions fresh for each experiment.

Visualizations

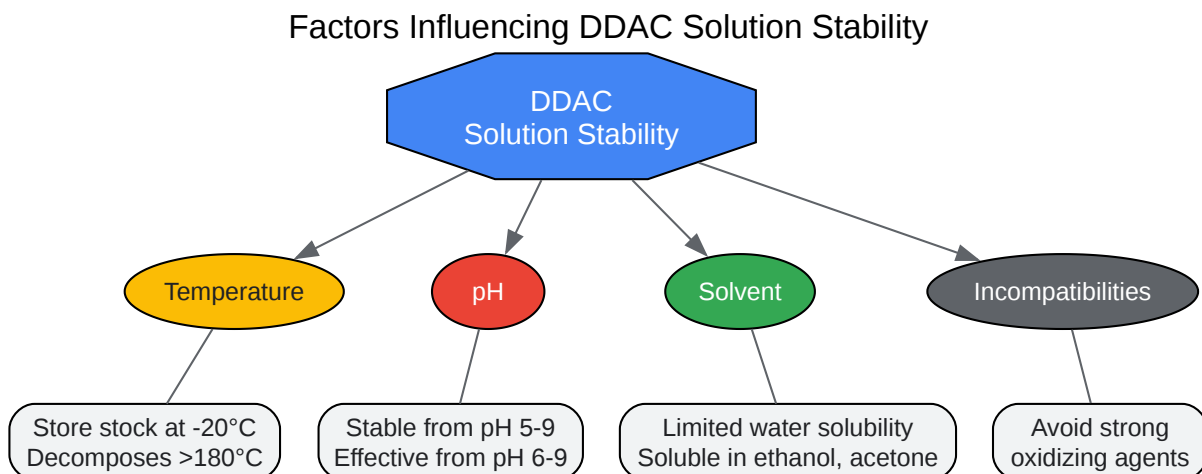
The following diagrams illustrate key workflows and concepts related to the preparation and use of DDAC solutions.

Workflow for Preparing Stable DDAC Solution



[Click to download full resolution via product page](#)

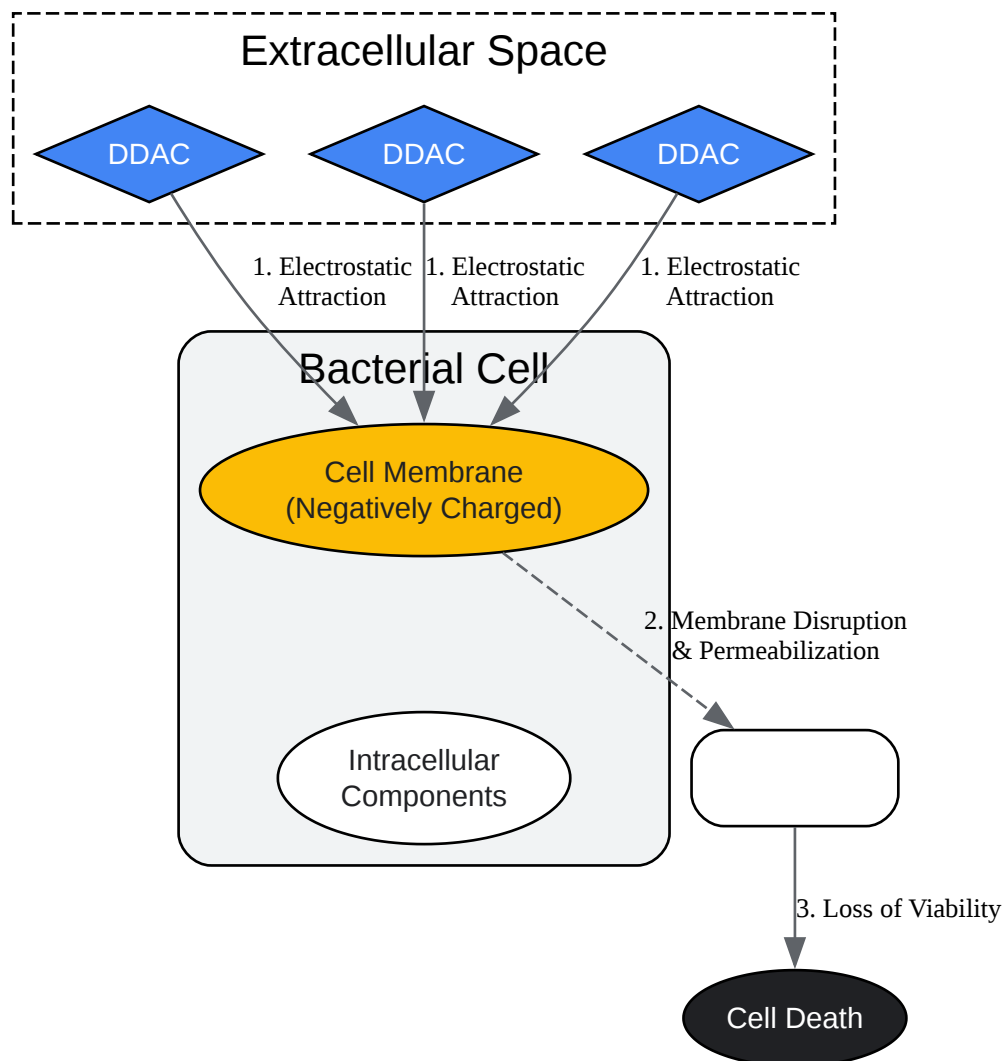
Caption: A step-by-step workflow for preparing and storing stable DDAC solutions.



[Click to download full resolution via product page](#)

Caption: Key environmental and chemical factors that affect DDAC solution stability.

DDAC Mechanism of Action on a Bacterial Cell



[Click to download full resolution via product page](#)

Caption: The biocidal mechanism of DDAC, leading to bacterial cell death.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. keruichemical.com [keruichemical.com]
- 2. DIDECYLDIMETHYLAMMONIUM CHLORIDE - Ataman Kimya [atamanchemicals.com]
- 3. Didecyldimethylammonium chloride - Wikipedia [en.wikipedia.org]
- 4. nbinno.com [nbinno.com]
- 5. Mechanism of the action of didecyldimethylammonium chloride (DDAC) against Escherichia coli and morphological changes of the cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. Critical micelle concentration - Wikipedia [en.wikipedia.org]
- 8. solubilityofthings.com [solubilityofthings.com]
- 9. Didecyldimethylammonium Chloride | C₂₂H₄₈N.Cl | CID 23558 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 10. atamankimya.com [atamankimya.com]
- 11. Didecyldimethylammonium chloride (Ref: P0151) [sitem.herts.ac.uk]
- 12. downloads.regulations.gov [downloads.regulations.gov]
- 13. Didecyl Dimethyl Ammonium Chloride: Antimicrobial Efficacy, Applications in Cleaning Products, and Safety Concerns_Chemicalbook [chemicalbook.com]
- 14. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Application Notes for Preparing Stable Didecyldimethylammonium Chloride (DDAC) Solutions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b139700#how-to-prepare-a-stable-ddac-solution-for-experiments]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com